

physical properties of 2-Bromothioanisole

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Compound of Interest

Compound Name: 2-Bromothioanisole

Cat. No.: B035456

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An In-Depth Technical Guide to the Physical Properties of **2-Bromothioanisole**

Introduction

2-Bromothioanisole, with the chemical formula C_7H_7BrS , is an aromatic sulfide compound.[1][2] Structurally, it consists of a benzene ring substituted with a bromine atom at the 2-position and a methylthio group.[1][2] At room temperature, it exists as a clear, colorless to pale yellow liquid with a characteristic sulfurous odor.[1][2] This compound serves as a versatile intermediate in organic synthesis, finding applications in the pharmaceutical and agrochemical industries for the development of bioactive molecules and novel pesticides.[2][3] It is also utilized in materials science for creating functionalized organic semiconductors.[2]

Physical Properties

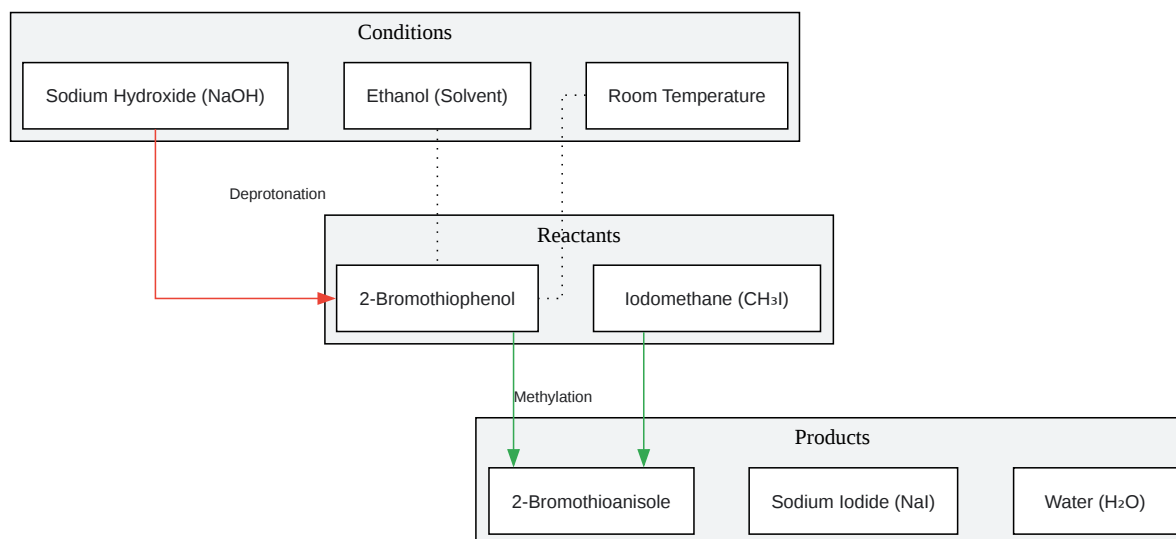
The key physical properties of **2-Bromothioanisole** are summarized in the table below. These properties are crucial for its handling, application in synthesis, and purification.

Property	Value	Units	Conditions
Molecular Formula	C ₇ H ₇ BrS	-	-
Molecular Weight	203.10	g/mol	-
Appearance	Clear colorless to yellow liquid	-	Room Temperature
Melting Point	-24	°C	-
Boiling Point	145-146	°C	at 27 mmHg
Density	1.522	g/mL	at 25 °C
Refractive Index	1.633	-	at 20 °C (n ₂₀ /D)
Flash Point	>110	°C	Closed Cup
Solubility	Sparingly soluble in water	-	-

References for table data:[[1](#)]

Synthesis of 2-Bromothioanisole

A common laboratory-scale synthesis of **2-Bromothioanisole** involves the nucleophilic substitution reaction between 2-bromothiophenol and a methylating agent, such as iodomethane, in the presence of a base.[[2](#)][[3](#)]



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A diagram illustrating the synthesis of **2-Bromothioanisole**.

Experimental Protocols for Property Determination

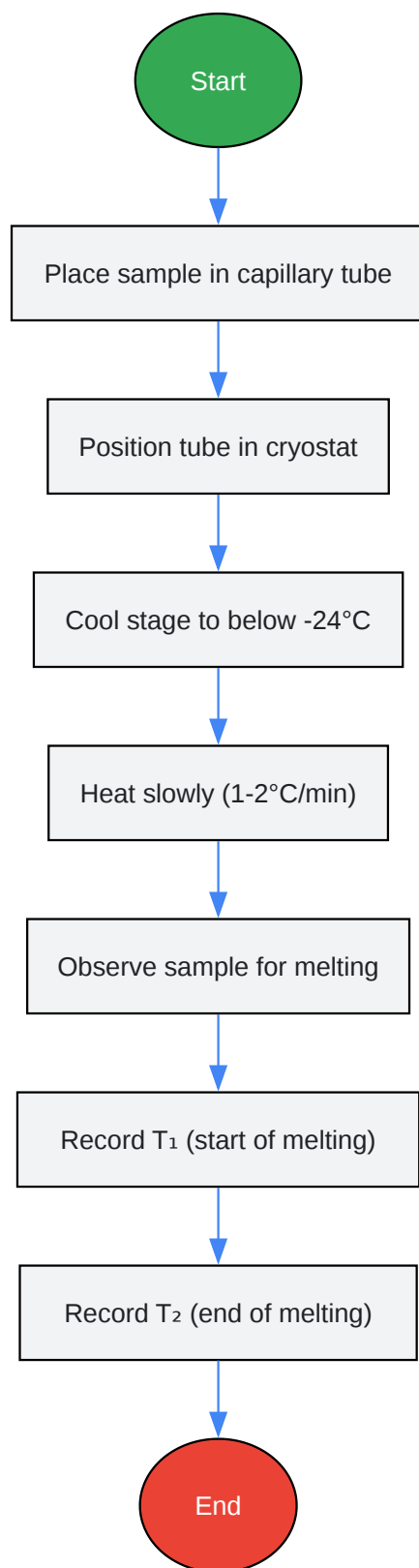
The following sections detail the standard laboratory procedures for determining the key physical properties of **2-Bromothioanisole**.

Melting Point Determination

The melting point of a substance is the temperature at which it changes state from solid to liquid. For **2-Bromothioanisole**, which has a melting point of -24°C , a low-temperature apparatus is required. The general principle involves cooling the substance until it solidifies and then slowly warming it to observe the melting range.

Methodology (Using a Cryostat/Cold Stage):

- Place a small sample of **2-Bromothioanisole** into a capillary tube.
- Place the capillary tube in the sample holder of a cryostat or a cold-stage microscope.
- Rapidly cool the stage to a temperature below the expected melting point (e.g., -40°C) to freeze the sample.
- Once the sample is completely solid, begin to heat the stage at a slow, controlled rate (e.g., $1\text{-}2^{\circ}\text{C}$ per minute).
- Observe the sample through the microscope.
- Record the temperature at which the first signs of melting are observed (the beginning of the melting range).
- Record the temperature at which the last solid crystal disappears (the end of the melting range). A pure substance will have a sharp melting point range of $1\text{-}2^{\circ}\text{C}$.



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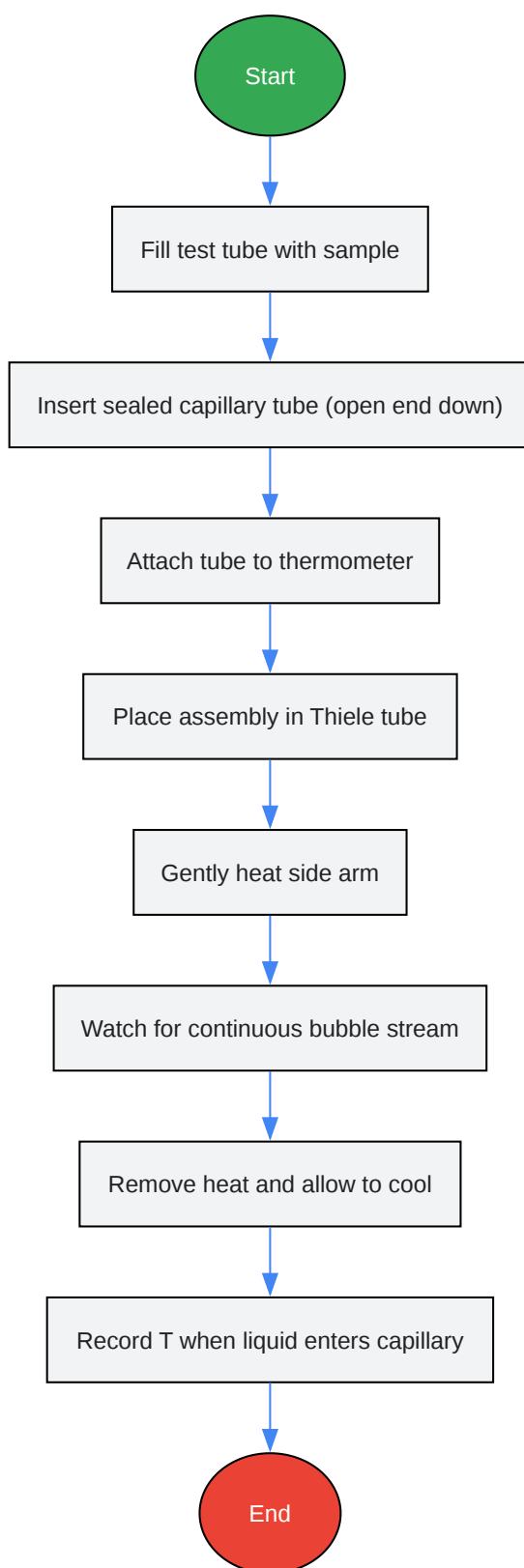
Workflow for determining the melting point of **2-Bromothioanisole**.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid. Since **2-Bromothioanisole**'s boiling point is given at reduced pressure (145-146 °C at 27 mmHg), a vacuum distillation setup is implied. The following describes a microscale method for determining boiling point.

Methodology (Thiele Tube Method):

- Place a few milliliters of **2-Bromothioanisole** into a small test tube.
- Take a capillary tube and seal one end by heating it in a flame.
- Place the capillary tube, sealed end up, into the test tube containing the liquid.
- Attach the test tube to a thermometer using a rubber band or wire, ensuring the bulb of the thermometer is level with the sample.
- Clamp the assembly in a Thiele tube filled with a high-boiling point oil (e.g., mineral oil or silicone oil).
- Gently heat the side arm of the Thiele tube with a Bunsen burner. The oil will circulate, ensuring uniform heating.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a rapid and continuous stream of bubbles is observed.
- Remove the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.



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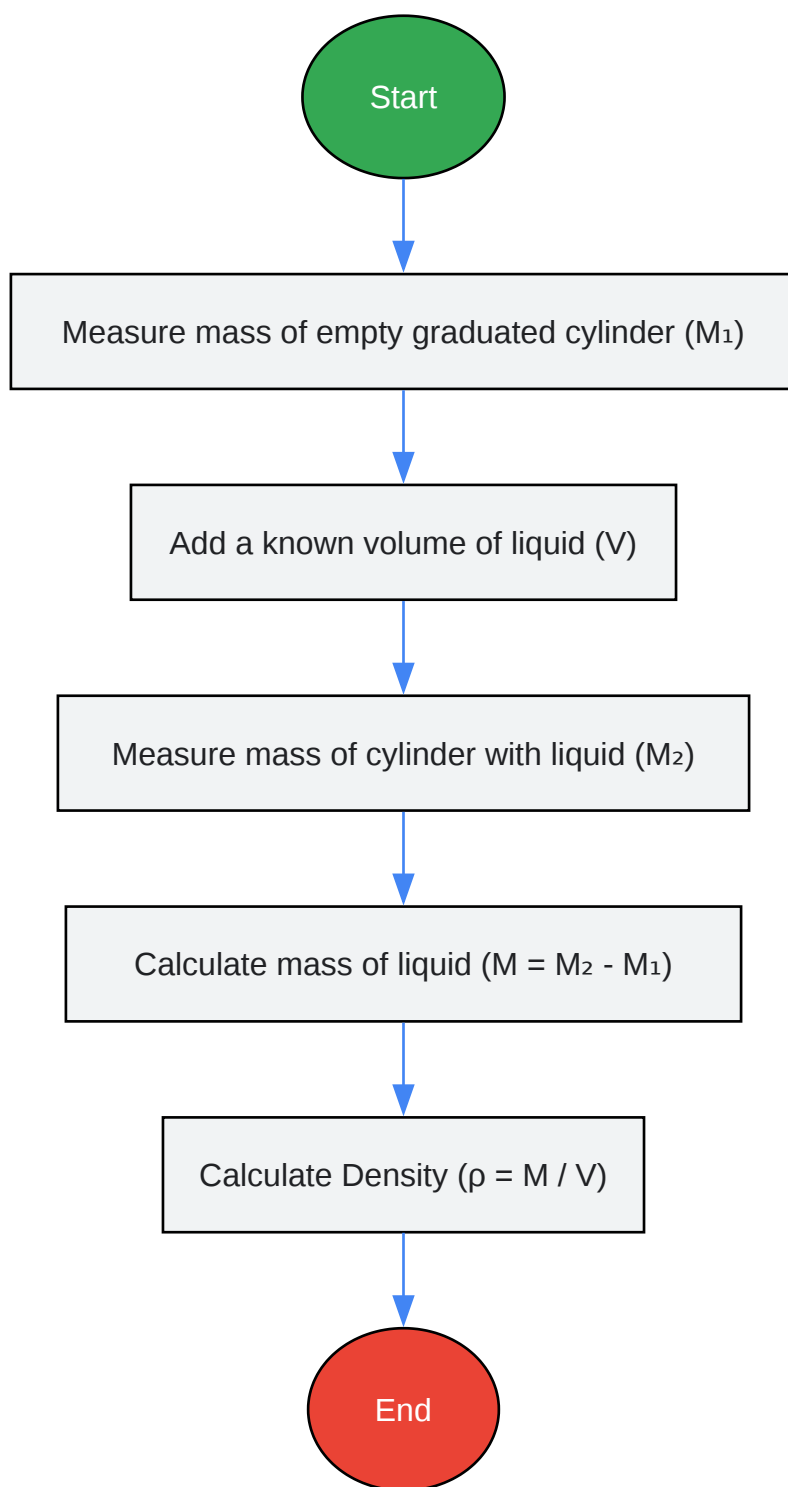
Workflow for determining the boiling point using the Thiele tube method.

Density Determination

Density is the mass of a substance per unit volume. For a liquid like **2-Bromothioanisole**, it can be determined by measuring the mass of a known volume.

Methodology:

- Place a clean, dry graduated cylinder on an electronic balance and tare the balance to zero.
- Carefully add a specific volume of **2-Bromothioanisole** to the graduated cylinder (e.g., 10.0 mL). Read the volume from the bottom of the meniscus.
- Record the mass of the liquid displayed on the balance.
- Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.
- For higher accuracy, a pycnometer (specific gravity bottle) can be used. This involves measuring the mass of the empty pycnometer, the pycnometer filled with the sample, and the pycnometer filled with a reference liquid of known density (like water).



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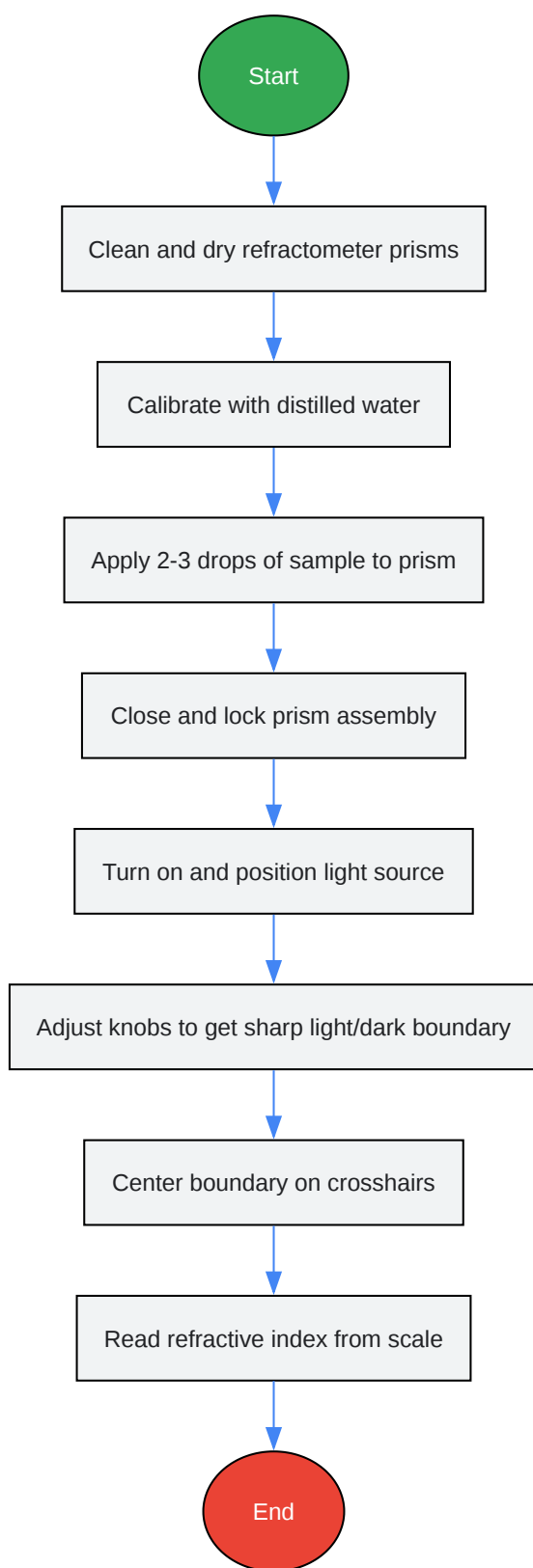
Workflow for determining the density of a liquid.

Refractive Index Determination

The refractive index is a dimensionless number that describes how fast light travels through a material. It is a characteristic property of a substance and is often used to identify and assess the purity of liquid samples.

Methodology (Using an Abbe Refractometer):

- Ensure the refractometer prisms are clean and dry.^[4] Use a soft tissue with a solvent like ethanol or acetone for cleaning.^[4]
- Calibrate the instrument using a standard sample with a known refractive index, typically distilled water ($n_D = 1.3330$ at 20°C).^[4]
- Using a clean pipette, place 2-3 drops of **2-Bromothioanisole** onto the surface of the lower prism.^[4]^[5]
- Gently close the upper prism and lock it.^[4]
- Turn on the light source and position it to illuminate the prisms.^[4]
- Look through the eyepiece and turn the coarse adjustment knob until the field of view shows a distinct light and dark region.^[5]
- Turn the chromatic dispersion compensator dial to eliminate any color fringe and create a sharp, well-defined borderline between the light and dark areas.^[6]
- Adjust the fine adjustment handwheel to center the borderline exactly on the crosshairs in the eyepiece.^[5]
- Press the switch to illuminate the scale and read the refractive index value, typically to four decimal places.^[5]
- After the measurement, clean the prisms thoroughly.^[6]



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Workflow for measuring refractive index with an Abbe refractometer.

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